

# Chemical structure and properties of KDM4C-IN-1

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## Compound of Interest

Compound Name: KDM4C-IN-1

Cat. No.: B10854823

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## KDM4C-IN-1: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **KDM4C-IN-1**, a potent and selective inhibitor of the histone lysine demethylase KDM4C. This document details its chemical structure, physicochemical properties, and biological activity. Furthermore, it outlines key experimental protocols for its characterization and explores the signaling pathways it modulates, offering a comprehensive resource for researchers in oncology, epigenetics, and drug discovery.

## Chemical Structure and Properties

**KDM4C-IN-1** is a small molecule inhibitor targeting the Jumonji C (JmjC) domain-containing histone demethylase KDM4C. Its chemical identity and key properties are summarized below.

Property	Value	Reference
IUPAC Name	4-(4-methoxyphenyl)-1-methyl-1,5-dihydro-4H-pyrazolo[3,4-d]pyrimidin-4-one	[1][2]
SMILES	<chem>O=C(C1=NC(C2=CC=C(OC)C=C2)=NN(C)C1=N3)N(C)C3=O</chem>	[1]
Molecular Formula	C14H13N5O3	[2]
Molecular Weight	299.28 g/mol	[2]
CAS Number	52348-60-4	[1]

Table 1: Chemical Identity of **KDM4C-IN-1**

Property	Value	Reference
Solubility	Soluble in DMSO ( $\geq 3$ mg/mL)	[1]
Storage (Powder)	3 years at -20°C	[1]
Storage (in Solvent)	6 months at -80°C; 1 month at -20°C	[1]

Table 2: Physicochemical Properties of **KDM4C-IN-1**

## Biological Activity and Inhibitory Profile

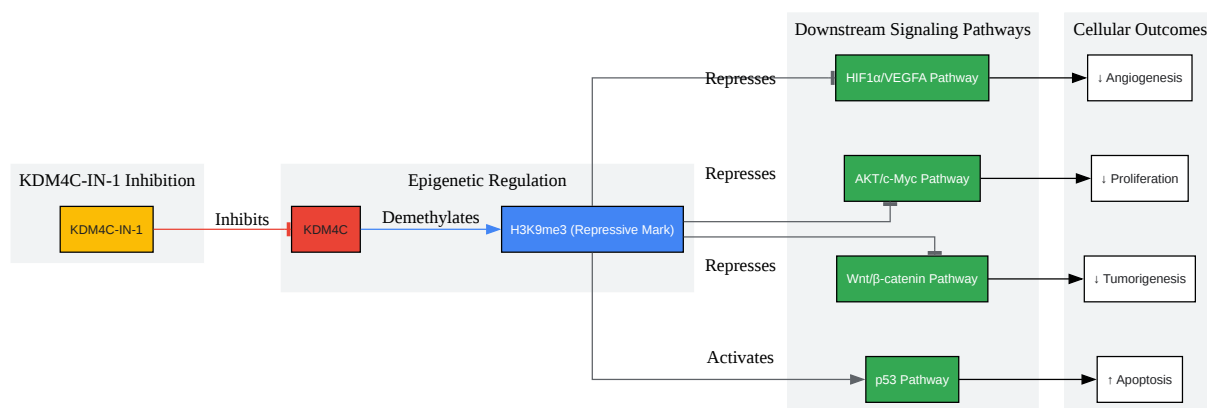
**KDM4C-IN-1** is a highly potent inhibitor of KDM4C, an enzyme frequently overexpressed in various cancers and implicated in tumorigenesis. Its inhibitory activity has been characterized both in biochemical and cell-based assays.

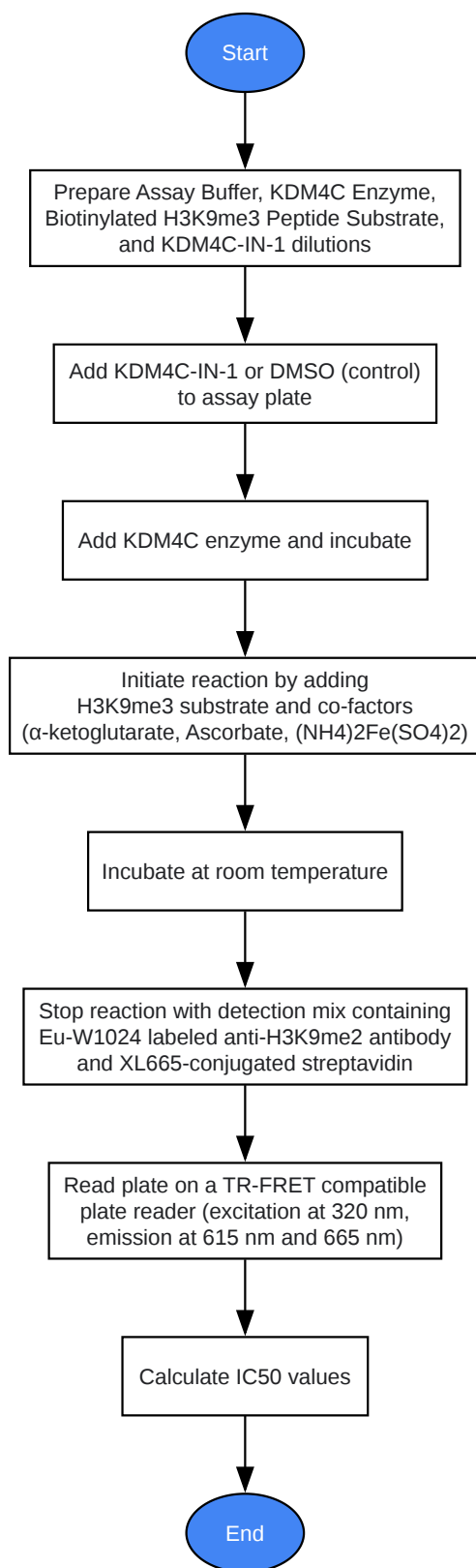
Target/Cell Line	IC50	Assay Type	Reference
KDM4C	8 nM	Biochemical Assay	<a href="#">[1]</a> <a href="#">[2]</a>
HepG2 Cells	0.8 $\mu$ M	Cell Growth Inhibition	<a href="#">[1]</a> <a href="#">[2]</a>
A549 Cells	1.1 $\mu$ M	Cell Growth Inhibition	<a href="#">[1]</a> <a href="#">[2]</a>

Table 3: Inhibitory Activity of **KDM4C-IN-1**

## Key Signaling Pathways Modulated by KDM4C Inhibition

KDM4C plays a crucial role in regulating gene expression through the demethylation of histone H3 at lysine 9 (H3K9) and lysine 36 (H3K36). Its inhibition by **KDM4C-IN-1** can therefore impact multiple downstream signaling pathways critical for cancer cell proliferation, survival, and angiogenesis.





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## References

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